

Application Notes and Protocols: Adhesion Testing of Ketac-Bond to Tooth Specimens

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ketac-Bond

Cat. No.: B1166099

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of tooth specimens for evaluating the adhesive properties of **Ketac-Bond**, a glass ionomer cement. The following sections outline the necessary materials, equipment, and step-by-step procedures for consistent and reproducible adhesion testing.

Introduction

Ketac-Bond is a widely used glass ionomer cement in dentistry for various applications, including as a liner, base, and for fissure sealing. Its ability to chemically bond to enamel and dentin is a key characteristic.^[1] Accurate and standardized adhesion testing is crucial for research and development to evaluate its bonding efficacy and to compare it with other dental materials. This protocol details the preparation of tooth specimens for two common adhesion testing methods: Shear Bond Strength (SBS) and Microtensile Bond Strength (μ TBS) testing.

Materials and Equipment

Materials

- Extracted human or bovine teeth (caries-free)
- **Ketac-Bond** Powder and Liquid
- Ketac Conditioner (25% polyacrylic acid)^{[2][3][4][5]}

- Distilled or deionized water
- Thymol solution (0.2%) for tooth storage
- Self-curing acrylic resin (for embedding)
- Silicone carbide grinding papers (e.g., 220, 400, 600-grit)
- Diamond polishing paste (e.g., 1 μm)
- Composite resin (for μTBS testing)
- Bonding agent (for composite resin)

Equipment

- Low-speed diamond saw with water cooling
- Mounting jig or mold for embedding
- Metallurgical polishing machine
- Micro-applicator tips
- Mixing pad and spatula
- Light-curing unit (for composite in μTBS)
- Universal testing machine with appropriate jigs for SBS and μTBS testing
- Stereomicroscope for failure mode analysis

Experimental Protocols

Tooth Specimen Preparation

- **Tooth Selection and Storage:** Select sound, caries-free human or bovine teeth. Clean the teeth of any debris and store them in a 0.2% thymol solution to prevent bacterial growth until use.^[1]

- Sectioning: Using a low-speed diamond saw under constant water irrigation, section the teeth to obtain the desired substrate (enamel or dentin).
 - For Shear Bond Strength (SBS) Testing: Section the tooth to expose a flat surface of either mid-coronal dentin or buccal/lingual enamel.
 - For Microtensile Bond Strength (μ TBS) Testing: Section the tooth longitudinally into slices of approximately 2 mm thickness.[\[2\]](#)
- Embedding: Securely mount the sectioned tooth specimen in a mounting jig or mold with the prepared surface facing upwards. Pour self-curing acrylic resin into the mold to embed the tooth, creating a standardized block for handling. Allow the resin to fully cure.
- Grinding and Polishing:
 - Grind the exposed tooth surface using a metallurgical polishing machine with a sequence of silicon carbide papers (e.g., 220, 400, and 600-grit) under water cooling to create a standardized flat and smooth surface.
 - For a highly polished surface, follow up with a polishing cloth and diamond paste (e.g., 1 μ m).
 - Rinse the specimens thoroughly with distilled water to remove any grinding debris.

Ketac-Bond Application Protocol

- Surface Conditioning:
 - Apply Ketac Conditioner (25% polyacrylic acid) to the prepared enamel or dentin surface using a micro-applicator tip.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Leave the conditioner undisturbed for 10 seconds to remove the smear layer.[\[1\]](#)[\[6\]](#)[\[7\]](#)
 - Thoroughly rinse the surface with a copious amount of water for at least 10 seconds.[\[6\]](#)
 - Gently dry the surface with oil-free air for 2-3 short intervals, avoiding desiccation. The surface should have a moist, matte appearance.[\[1\]](#)

- **Ketac-Bond** Mixing and Application:
 - Dispense the **Ketac-Bond** powder and liquid onto a mixing pad according to the manufacturer's recommended powder-to-liquid ratio. For a condensable consistency, a weight ratio of 4.2 parts powder to 1 part liquid is suggested. For a creamy consistency, a ratio of 3.4 parts powder to 1 part liquid is recommended.^[1] A common recommendation is one scoop of powder to one drop of liquid.^[8]
 - Mix the powder and liquid for 30 seconds to achieve a homogenous consistency.^[1]
 - The working time, including mixing, is approximately 2 minutes at room temperature (23°C/74°F).^{[1][8]}
 - Apply the mixed **Ketac-Bond** to the conditioned tooth surface. For SBS testing, a gelatin capsule or a mold with a specific diameter (e.g., 3 mm) is typically used to build up a cylinder of the cement. For μ TBS testing, a block of the material is built up on the surface.
- Setting: Allow the **Ketac-Bond** to set. The setting time from the start of mixing is approximately 4 minutes.^{[1][8]}
- Storage: After application, store the specimens in distilled water at 37°C for 24 hours before proceeding with adhesion testing.

Adhesion Testing Procedures

- Mount the embedded tooth specimen in the universal testing machine using a specialized jig.
- Apply a shear force to the base of the **Ketac-Bond** cylinder at a constant crosshead speed (e.g., 0.5 mm/min or 1 mm/min) until failure occurs.
- Record the force at which the bond fails in Newtons (N).
- Calculate the shear bond strength in megapascals (MPa) by dividing the failure load (N) by the bonded surface area (mm²).
- After the **Ketac-Bond** has set, build a composite resin block on top of it using a suitable bonding agent and light-curing in increments.

- Section the bonded specimen into multiple beams (or "sticks") of approximately 1x1 mm cross-section using a low-speed diamond saw under water cooling.
- Mount each beam into a microtensile testing jig.
- Apply a tensile force at a constant crosshead speed (e.g., 1 mm/min) until the beam fractures.
- Record the force at which the fracture occurs (N).
- Measure the cross-sectional area of the fractured beam at the bond interface using a digital caliper.
- Calculate the microtensile bond strength (MPa) by dividing the failure load (N) by the cross-sectional area (mm²).

Failure Mode Analysis

After debonding, examine the fractured surfaces of both the tooth specimen and the **Ketac-Bond** material under a stereomicroscope at a magnification of, for example, 40x. Classify the failure mode as one of the following:

- Adhesive failure: Failure occurs at the interface between the tooth and **Ketac-Bond**.
- Cohesive failure in the tooth: Failure occurs within the enamel or dentin.
- Cohesive failure in the material: Failure occurs within the **Ketac-Bond** cement.
- Mixed failure: A combination of adhesive and cohesive failure.

Data Presentation

The following tables present representative shear bond strength data for glass ionomer cements, including Ketac products, on dentin and enamel. Note that bond strength values can vary depending on the specific product, substrate, and testing methodology.

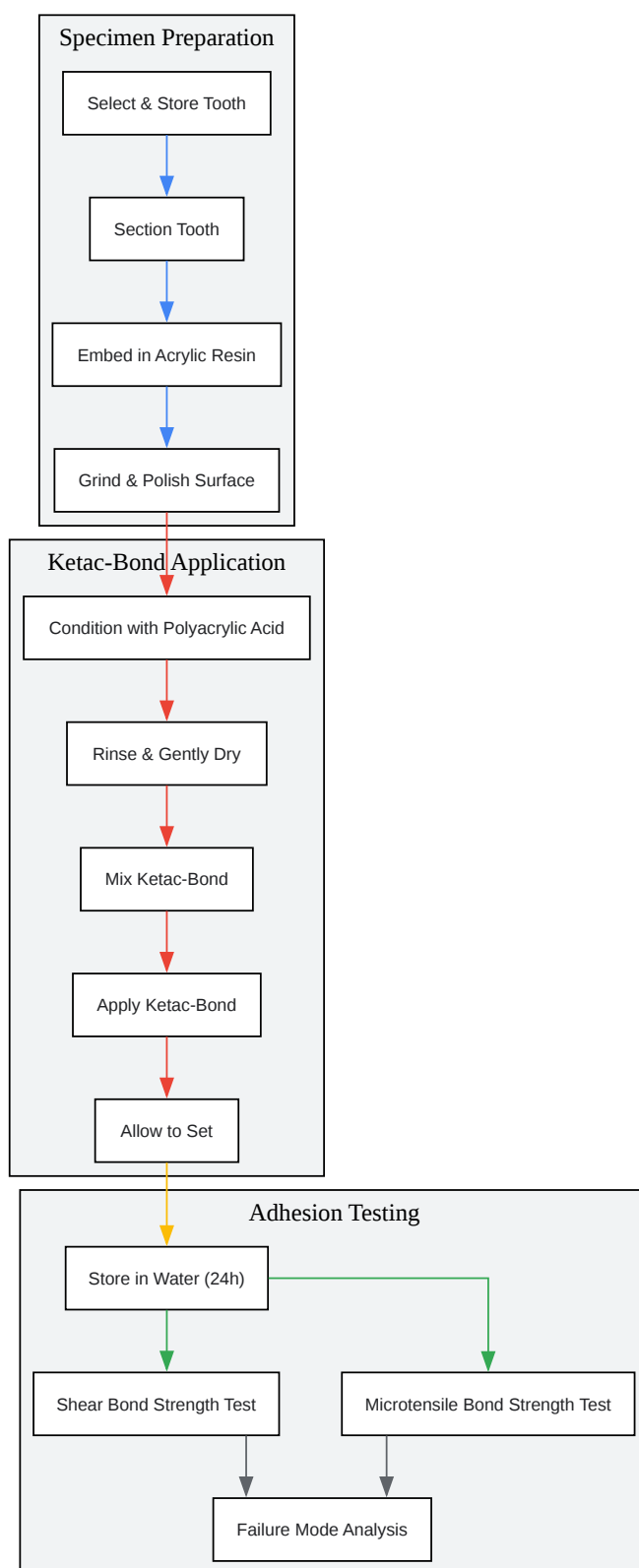
Table 1: Shear Bond Strength of Ketac Products to Dentin

Material	Surface Treatment	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)
Ketac-Bond	25% Polyacrylic Acid	7.6	1.5
Ketac-Molar	10% Polyacrylic Acid	3.77	1.76
Ketac-Molar Aplicap	10% Polyacrylic Acid	3.3	0.6
Ketac Universal	No Conditioner	Comparable to conditioned Ketac Molar	-

Table 2: Shear Bond Strength of Ketac Products to Enamel

Material	Surface Treatment	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)
Ketac Molar Easymix	25% Polyacrylic Acid	6.4	1.4
Ketac Cem Easymix	Phosphoric Acid Etch	Significantly increased vs. no treatment	-

Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Ketac-Bond** adhesion testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mwdental.de [mwdental.de]
- 2. factorydirectdental.com [factorydirectdental.com]
- 3. frontierdental.com [frontierdental.com]
- 4. multimedia.3m.com [multimedia.3m.com]
- 5. orthazone.com [orthazone.com]
- 6. multimedia.3m.com [multimedia.3m.com]
- 7. researchgate.net [researchgate.net]
- 8. jubileedentals.com [jubileedentals.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Adhesion Testing of Ketac-Bond to Tooth Specimens]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166099#protocol-for-preparing-tooth-specimens-for-ketac-bond-adhesion-testing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com